Protocol for solid-phase peptide synthesis using Boc-Ala-OH-13C3-15N

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Compound of Interest

Compound Name: *L-ALANINE-N-T-BOC (13C3,15N)*

Cat. No.: *B1580341*

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Application Note: AN-2026-ISO Topic: Precision Protocol for Solid-Phase Peptide Synthesis (SPPS) Incorporating Boc-Ala-OH-

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Executive Summary & Strategic Rationale

The incorporation of stable isotope-labeled amino acids, such as Boc-Ala-OH-

, is a critical workflow for biomolecular NMR studies (relaxation dynamics) and quantitative proteomics (AQUA strategies).[1] While Fmoc chemistry is prevalent, Boc (tert-butyloxycarbonyl) chemistry remains the gold standard for synthesizing "difficult" or hydrophobic sequences due to the superior solvation properties of the TFA-mediated deprotection step, which disrupts inter-chain aggregation (β-sheet formation).

Why this Protocol? Standard Boc protocols often demand 4–5 equivalents of amino acid.[1] When using Boc-Ala-OH-

(approx.[1] cost

1,000/gram), such excess is economically unsustainable.[1] This guide presents a High-

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Efficiency "In Situ" Neutralization Protocol optimized for isotopic labeling. It prioritizes coupling efficiency (>99.5%) while reducing isotopic reagent consumption to 2.0–2.5 equivalents.

Critical Materials & Reagent Specifications

Component	Specification	Purpose
Isotopic Reagent	Boc-Ala-OH-	Target label. Note: Hygroscopic.[1] Store at 4°C in desiccator.
Resin	MBHA (0.5 mmol/g) or PAM	MBHA for C-term amides; PAM for acids.[1] Low loading preferred to reduce steric crowding.[1]
Deprotection	TFA (Trifluoroacetic acid), neat or 50% in DCM	Removal of Boc group.[1][2]
Activator	HATU / HOAt	Superior to HBTU/HOBt.[1] HATU minimizes racemization and boosts coupling of expensive reagents.[1]
Base	DIEA (Diisopropylethylamine)	Neutralization and activation.[1][2][3] Must be fresh and amine-free.
Cleavage	TFMSA (Trifluoromethanesulfonic acid)	"Low-High" acidity cleavage.[1][2] Alternative to HF (Hydrofluoric acid) for standard glassware.[1][4]

Strategic Workflow: The "In Situ" Neutralization Cycle

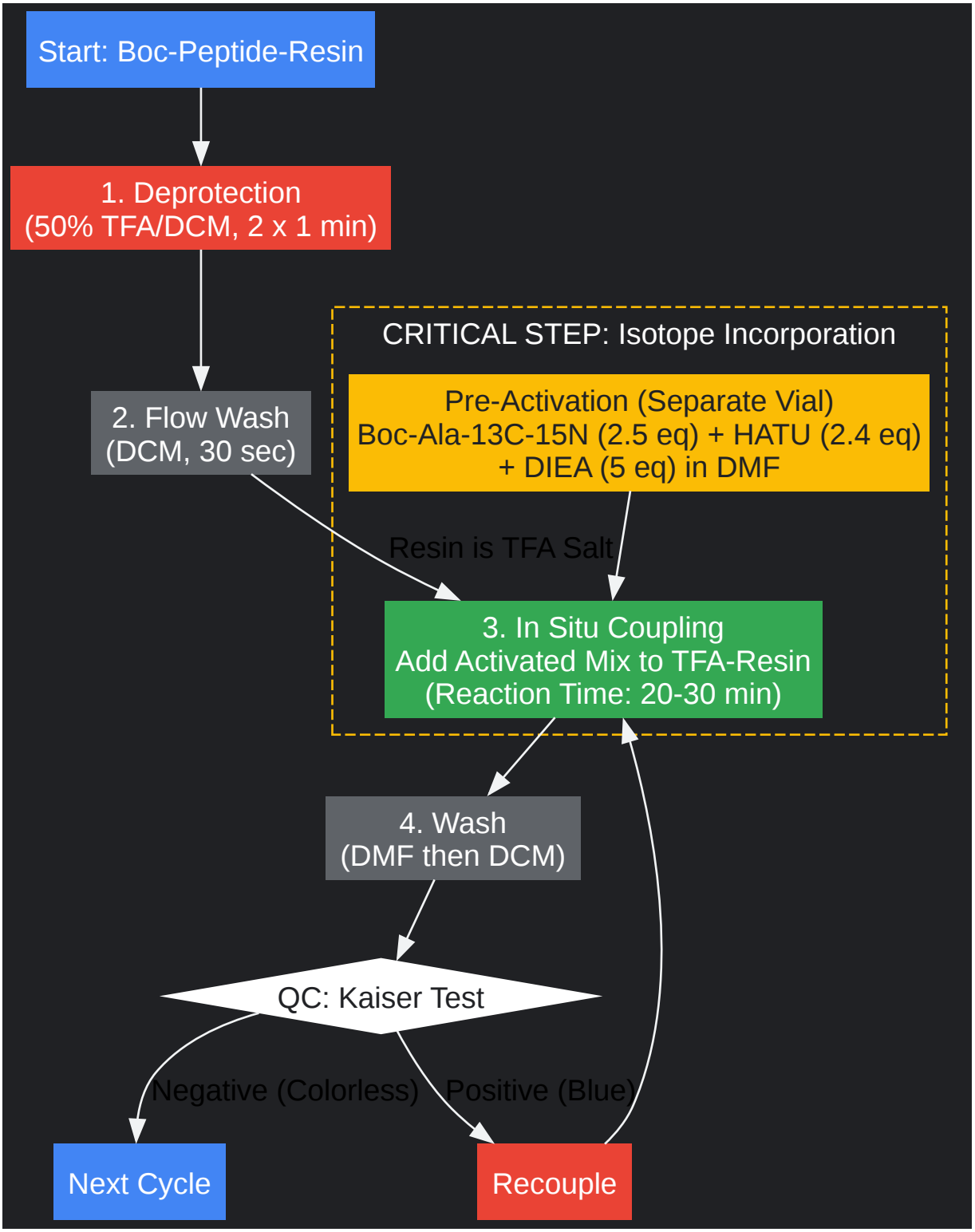
The traditional Boc cycle involves a separate neutralization wash (TEA/DCM) after TFA deprotection.[1] This step often causes premature aggregation of the deprotonated peptide chain.

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The Solution: We utilize In Situ Neutralization.[1][5] The protonated resin (TFA salt) is exposed directly to the activated amino acid mixture containing excess base. This maintains the peptide in a disaggregated state (protonated) until the exact moment of coupling, maximizing access to the N-terminus.

Diagram 1: Optimized Boc-Isotope Cycle

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Caption: Optimized In Situ Neutralization cycle minimizing aggregation and maximizing isotopic coupling efficiency.

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Detailed Experimental Protocol

Phase A: Preparation of the Isotopic Building Block

Context: Standard Boc-Ala-OH MW is ~189.[1][6][7][8]2. The labeled version (

adds +3 Da,

adds +1 Da) has an MW of approx 193.2 g/mol .[1]

- Calculate resin capacity.[1] For 0.2 mmol scale:
  - Required Isotope:

    .[1]
  - Mass:

    .[1]
- Dissolve 96.6 mg Boc-Ala-OH-

  in 1.0 mL dry DMF.
- Add 0.48 mmol HATU (182 mg). Note: Keep HATU slightly below AA equivalents to prevent capping the N-terminus with the uronium salt.
- Immediately before addition to resin, add 1.0 mmol DIEA (174 µL).[1]

Phase B: The Synthesis Cycle (Manual or Semi-Automated)

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Step	Reagent/Solvent	Duration	Mechanism/Notes
1. Deprotection	50% TFA in DCM	1 min (flow)	Removes Boc group.[1]
2. Deprotection	50% TFA in DCM	20 min (batch)	Ensure complete removal.
3. Wash	DCM	3 x 30 sec	Remove excess TFA.[1] DO NOT NEUTRALIZE. Leave resin as TFA salt.[1]
4. Coupling	Activated Isotope Mix (from Phase A)	30 min	In Situ Neutralization. The excess DIEA in the mix neutralizes the resin-bound TFA and activates the coupling simultaneously.
5. Wash	DMF	3 x 1 min	Remove unreacted isotope.
6.[1] QC	Kaiser (Ninhydrin) Test	5 min	Must be colorless.[1] If blue, repeat coupling with unlabeled Boc-Ala-OH (0.5 eq) to cap difficult sites or recouple with recovered isotope.[1]

Phase C: Cleavage (TFMSA Method)

Safety Note: While HF is the gold standard, TFMSA allows cleavage in standard glassware.[4] If peptide contains Arg(Tos), HF is required.

- Drying: Wash resin with MeOH and dry under high vacuum overnight.[1]
- Scavenger Mix: In a round-bottom flask, mix:

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- TFA (10 mL per g resin)[1][4]
- DMS (Dimethyl sulfide) (1 mL)[1]
- m-Cresol (1 mL)[1]

- Acidolysis: Add TFMSA (1 mL) dropwise at 0°C.
- Reaction: Stir at 0°C for 1 hour, then Room Temp for 90 mins.
- Precipitation: Pour mixture into 200 mL cold Diethyl Ether. Centrifuge to pellet the peptide.[1][2][9]

Quality Control & Troubleshooting

Racemization Risk

Isotopically labeled amino acids are precious.[1] The use of HATU with DIEA is generally safe, but prolonged activation can lead to racemization via oxazolone formation.

- Control: Keep pre-activation time < 2 minutes.
- Validation: Perform Marfey's analysis or chiral GC/MS on a hydrolyzed aliquot if stereochemistry is critical for biological activity.[1]

Self-Validating System: The Kaiser Test

Never proceed to the next cycle without a negative Kaiser test.

- Blue Bead: Free amine present (Coupling failed).[1]
- Yellow/Colorless: Coupling complete.
- Modification for Proline: If the previous residue is Proline, use the Chloranil test instead of Ninhydrin.

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